

# Essential Guide to the Safe Disposal of Monononyl Phthalate-d4

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## Compound of Interest

Compound Name: **Monononyl Phthalate-d4**

Cat. No.: **B1152477**

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Disclaimer: A specific Safety Data Sheet (SDS) for **Monononyl Phthalate-d4** was not located in the available search results. The following guidance is based on information for structurally similar chemicals, such as Dinonyl Phthalate, and general laboratory safety protocols. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific disposal requirements and to review the complete SDS for the specific product you are using. This document is intended to provide immediate safety and logistical information for researchers, scientists, and drug development professionals.

**Monononyl Phthalate-d4** is a deuterated stable isotope of Monononyl Phthalate, used as an analytical standard in research and development. Proper handling and disposal are crucial to ensure laboratory safety and environmental compliance.

## Immediate Safety and Handling Precautions

Before beginning any disposal procedures, it is essential to handle **Monononyl Phthalate-d4** with appropriate care to mitigate potential hazards.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)
- Hand Protection: Use chemically resistant gloves (e.g., nitrile).

- Skin and Body Protection: Wear a laboratory coat and ensure skin is not exposed.[[1](#)]
- Respiratory Protection: While no special respiratory protection is typically needed under normal use with adequate ventilation, if aerosols or dust are generated, a NIOSH-approved respirator should be used.[[1](#)]

#### Handling and Storage:

- Handle in a well-ventilated area, preferably within a chemical fume hood.
- Store in a tightly closed, suitable container in a cool, dry place.[[1](#)]
- Avoid contact with strong oxidizing agents.[[1](#)]
- Do not eat, drink, or smoke when using this product.

## Disposal Protocol

The disposal of **Monononyl Phthalate-d4** must be conducted in strict accordance with all federal, state, and local environmental regulations. Do not allow the product to enter drains or waterways.

#### Step-by-Step Disposal Procedure:

- Containment of Spills: In case of a spill, ensure adequate ventilation.[[1](#)] Soak up the material with an inert absorbent material such as sand, silica gel, acid binder, universal binder, or sawdust.[[1](#)]
- Waste Collection: Carefully collect the absorbed material and any contaminated debris into a suitable, sealed container labeled for chemical waste.
- Labeling: Clearly label the waste container with the full chemical name ("**Monononyl Phthalate-d4**"), concentration, and any associated hazards.
- Temporary Storage: Store the sealed waste container in a designated, well-ventilated, and secure chemical waste storage area, away from incompatible materials.

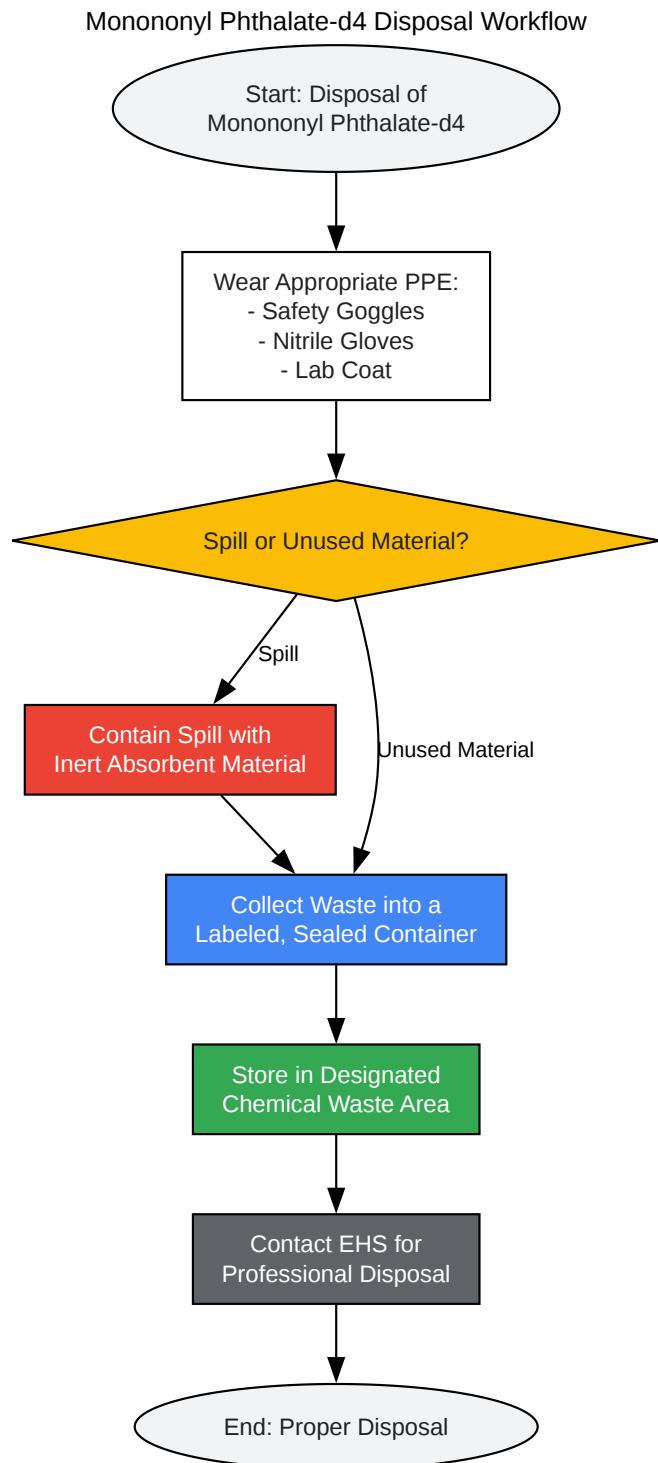
- Final Disposal: Arrange for pick-up and disposal by your institution's EHS department or a licensed chemical waste disposal contractor.

## Quantitative Data Summary

While a specific SDS for **Monononyl Phthalate-d4** is unavailable, the table below summarizes key information for the unlabeled compound and a related phthalate to provide an indication of its physical and chemical properties.

Property	Value	Source/Compound
Molecular Formula	C17D4H20O4	[2]
Molecular Weight	296.395	[2]
Appearance	Amber Liquid (for Dinonyl Phthalate)	[1]
Boiling Point	279 - 287 °C / 534.2 - 548.6 °F (for Dinonyl Phthalate)	[1]
Flash Point	216 °C / 420.8 °F (for Dinonyl Phthalate)	[1]
Specific Gravity	0.970 (for Dinonyl Phthalate)	[1]

## Disposal Workflow



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Caption: Decision workflow for the safe disposal of **Monononyl Phthalate-d4**.

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## References

- 1. fishersci.com [fishersci.com]
- 2. mono-n-Nonyl Phthalate-3,4,5,6-d4 | LGC Standards [lgcstandards.com]
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